

# Synthesis of 4-Amino-2-methyl-3-nitropyridine: A Technical Guide

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## Compound of Interest

Compound Name: 4-Amino-2-methyl-3-nitropyridine

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This document provides a comprehensive overview of a proposed synthetic route for **4-Amino-2-methyl-3-nitropyridine**, a key intermediate in pharmaceutical development. Due to the limited availability of direct synthetic procedures for this specific molecule in published literature, this guide presents a method adapted from established protocols for structurally analogous compounds. The information herein is intended to serve as a foundational resource for laboratory synthesis and process development.

## Proposed Synthetic Pathway

The synthesis of **4-Amino-2-methyl-3-nitropyridine** is proposed to proceed via the direct nitration of 2-methyl-4-aminopyridine. This approach is based on the known reactivity of aminopyridine systems towards electrophilic nitration. The reaction is anticipated to yield a mixture of isomers, from which the desired 3-nitro product can be isolated.



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